

Formyl bromide decomposition kinetics and mechanism

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Compound of Interest

Compound Name: *Formyl bromide*

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An in-depth technical guide for researchers, scientists, and drug development professionals exploring the core decomposition kinetics and mechanisms of **formyl bromide**.

Abstract

Formyl bromide (HCOBr) is a highly unstable acyl bromide that poses significant challenges for direct study.^[1] Its transient nature necessitates *in situ* generation and sophisticated analytical techniques to probe its decomposition pathways. This guide provides a comprehensive overview of the current understanding of **formyl bromide**'s decomposition kinetics and mechanisms, drawing from spectroscopic and kinetic studies. We will delve into the primary decomposition routes, present quantitative kinetic data, detail the experimental methodologies employed in its study, and provide visual representations of the key processes.

Decomposition Mechanisms of Formyl Bromide

Formyl bromide is susceptible to decomposition through several pathways, including thermal, photochemical, and radical-initiated processes. The primary decomposition products are carbon monoxide (CO) and hydrogen bromide (HBr).^[2]

Heterogeneous Thermal Decomposition

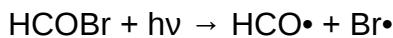
The principal pathway for the decomposition of **formyl bromide** in the gas phase is a heterogeneous reaction occurring on the surface of the reaction vessel.^[2] This process leads to the formation of carbon monoxide and hydrogen bromide:



This decomposition pathway is highly efficient and is a significant contributor to the observed instability of **formyl bromide** in laboratory settings.[\[2\]](#)

Photochemical Decomposition

Formyl bromide is prone to photolytic cleavage of the carbon-bromine bond when exposed to light.[\[1\]](#) This homolytic cleavage results in the formation of a formyl radical ($\text{HCO}\cdot$) and a bromine radical ($\text{Br}\cdot$):



This photochemical instability is a key consideration in the handling and study of **formyl bromide**.[\[1\]](#)

Radical-Initiated Decomposition

The presence of bromine radicals ($\text{Br}\cdot$) can also initiate the decomposition of **formyl bromide**. The reaction between a bromine radical and **formyl bromide** is a potential secondary decomposition pathway in systems where bromine radicals are present, such as during the *in situ* synthesis of **formyl bromide**.[\[2\]](#)



The specific products and kinetics of this reaction are less well-characterized compared to the primary heterogeneous decomposition.

Quantitative Kinetic Data

The high reactivity of **formyl bromide** makes it challenging to obtain extensive kinetic data. However, some key quantitative parameters have been determined through kinetic and spectroscopic studies.

Parameter	Value	Conditions	Notes
Heterogeneous Decomposition Rate (k)	0.0025 s ⁻¹	Dark decay in a 2-m cell (180-m path)	This is a first-order rate constant for the decay of HCOBr in the dark.[2]
Rate Constant for Br + HCOBr Reaction (k)	< 4 x 10 ⁻¹⁴ cm ³ molecule ⁻¹ s ⁻¹	Photolysis of Br ₂ -C ₂ H ₂ -O ₂ mixtures	This is an upper limit for the rate constant of the reaction between bromine radicals and formyl bromide.[2]

Experimental Methodologies

The study of **formyl bromide**'s decomposition kinetics relies on specialized experimental techniques due to its instability.

In Situ Generation of Formyl Bromide

A common method for producing **formyl bromide** for study is through the visible photolysis of a mixture of molecular bromine (Br₂) and formaldehyde (HCHO) in a nitrogen bath gas.[2] The reaction proceeds through the following steps:

- Photolysis of Bromine: Bromine molecules are photolyzed to produce bromine radicals. $\text{Br}_2 + h\nu \rightarrow 2\text{Br}\cdot$
- Reaction with Formaldehyde: The bromine radicals react with formaldehyde to produce a formyl radical and hydrogen bromide. $\text{Br}\cdot + \text{HCHO} \rightarrow \text{HCO}\cdot + \text{HBr}$
- Formation of **Formyl Bromide**: The formyl radical then reacts with molecular bromine to form **formyl bromide** and a bromine radical. $\text{HCO}\cdot + \text{Br}_2 \rightarrow \text{HCOBr} + \text{Br}\cdot$

This process allows for the controlled in situ production of gaseous **formyl bromide** for immediate analysis.[1][2]

Kinetic and Spectroscopic Analysis

Fourier-transform infrared (FTIR) spectroscopy is the primary analytical tool for studying the kinetics of **formyl bromide** decomposition.[2]

- Experimental Setup: The *in situ* generation and decomposition are typically carried out in a long-path gas cell to achieve sufficient sensitivity for detecting the low concentrations of reactants and products.[2]
- Procedure:
 - A mixture of Br₂, HCHO, and N₂ is introduced into the gas cell.
 - The mixture is irradiated with visible light to initiate the formation of HCOBr.
 - The light source is then turned off, and the "dark-decay" of HCOBr is monitored over time by acquiring a series of FTIR spectra.[2]
 - The concentrations of HCOBr, CO, and HBr are determined from their characteristic infrared absorption bands.[2]
- Data Analysis: The rate of disappearance of the HCOBr absorption signal and the rate of appearance of the CO and HBr signals are used to determine the decomposition rate constant.[2]

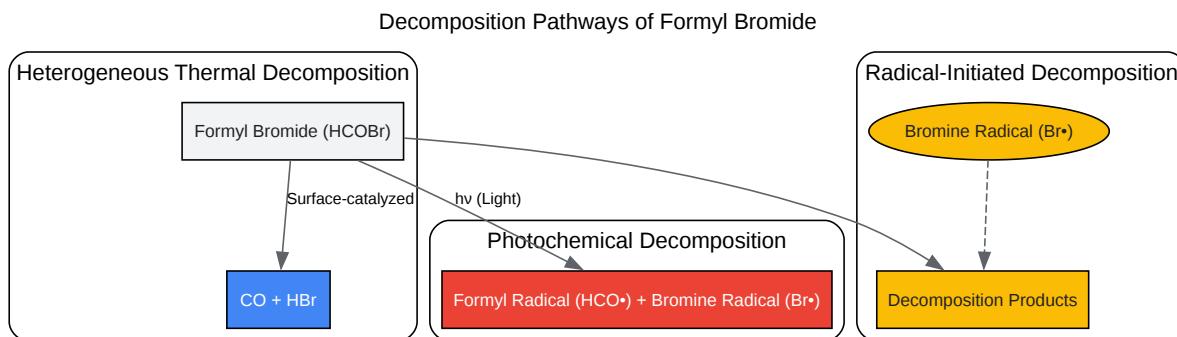
Matrix Isolation Spectroscopy

To study the structural and vibrational properties of the unstable **formyl bromide** molecule without interference from decomposition, matrix isolation techniques are employed.[1]

- Procedure:
 - A gaseous mixture of **formyl bromide** precursors is co-deposited with a large excess of an inert gas, such as argon or neon, onto a cryogenic window.[1]
 - The photochemical generation of **formyl bromide** is then initiated within this frozen matrix.[1]
 - The inert matrix physically separates the **formyl bromide** molecules, preventing bimolecular reactions and allowing for detailed spectroscopic characterization.[1]

Visualizations

Formyl Bromide Decomposition Pathways

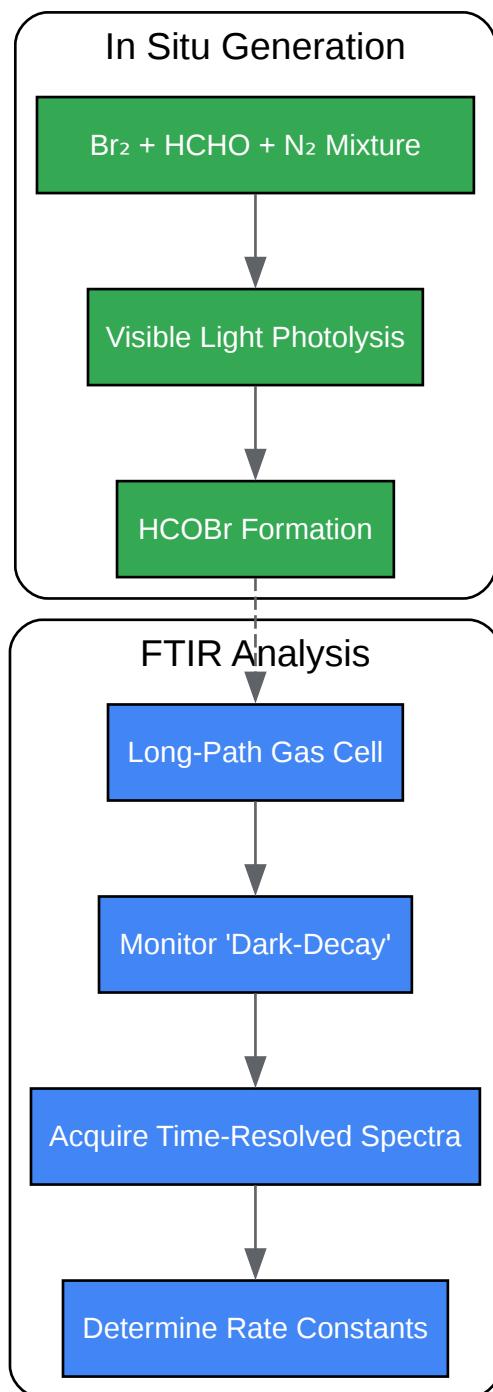


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Caption: Major decomposition pathways for **formyl bromide**.

Experimental Workflow for Kinetic Studies

Experimental Workflow for Formyl Bromide Kinetic Studies

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